

Personal protective equipment for handling Luteolin-3',7-di-O-glucoside

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Compound of Interest

Compound Name: Luteolin-3',7-di-O-glucoside

Cat. No.: B191750

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Essential Safety and Handling Guide for Luteolin-3',7-di-O-glucoside

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **Luteolin-3',7-di-O-glucoside**, ensuring the well-being of laboratory personnel and the integrity of research.

While **Luteolin-3',7-di-O-glucoside** is not classified as a hazardous substance according to Regulation (EC) No 1272/2008, adherence to standard laboratory safety protocols is essential.

[\[1\]](#)[\[2\]](#)

Hazard Identification and Classification

According to available Safety Data Sheets (SDS), **Luteolin-3',7-di-O-glucoside** does not meet the criteria for hazard classification.[\[1\]](#)[\[2\]](#) However, it is important to note that its aglycone, Luteolin, is classified as having acute oral toxicity and can cause skin and eye irritation.[\[3\]](#)[\[4\]](#) Therefore, exercising caution to avoid dust formation and direct contact is recommended.

Hazard Classification	Luteolin-3',7-di-O-glucoside	Luteolin (Aglycone)
GHS Classification	Not a hazardous substance or mixture[2]	Acute toxicity, oral (Category 2/4); Skin irritation (Category 2); Serious eye irritation (Category 2A); Specific target organ toxicity - single exposure (respiratory tract irritation) (Category 3)[3][4]
Signal Word	None[2]	Danger or Warning[3][4]
Primary Hazards	None known from direct handling[1][2]	Fatal if swallowed, causes skin and serious eye irritation, may cause respiratory irritation[3][4]

Personal Protective Equipment (PPE)

The following table outlines the minimum recommended PPE for handling **Luteolin-3',7-di-O-glucoside** in various laboratory operations.

Operation	Minimum PPE Requirement
Receiving & Unpacking	Laboratory coat, safety glasses, nitrile gloves.
Weighing (Solid Form)	Laboratory coat, safety glasses with side shields (or goggles), nitrile gloves. Perform in a chemical fume hood or ventilated balance enclosure to minimize dust inhalation.[1][2]
Solution Preparation	Chemical-resistant laboratory coat, chemical splash goggles, nitrile gloves. All work should be performed in a certified chemical fume hood.[2][5]
General Handling (Solutions)	Laboratory coat, safety glasses, nitrile gloves.
Waste Disposal	Chemical-resistant laboratory coat, chemical splash goggles, heavy-duty nitrile gloves.

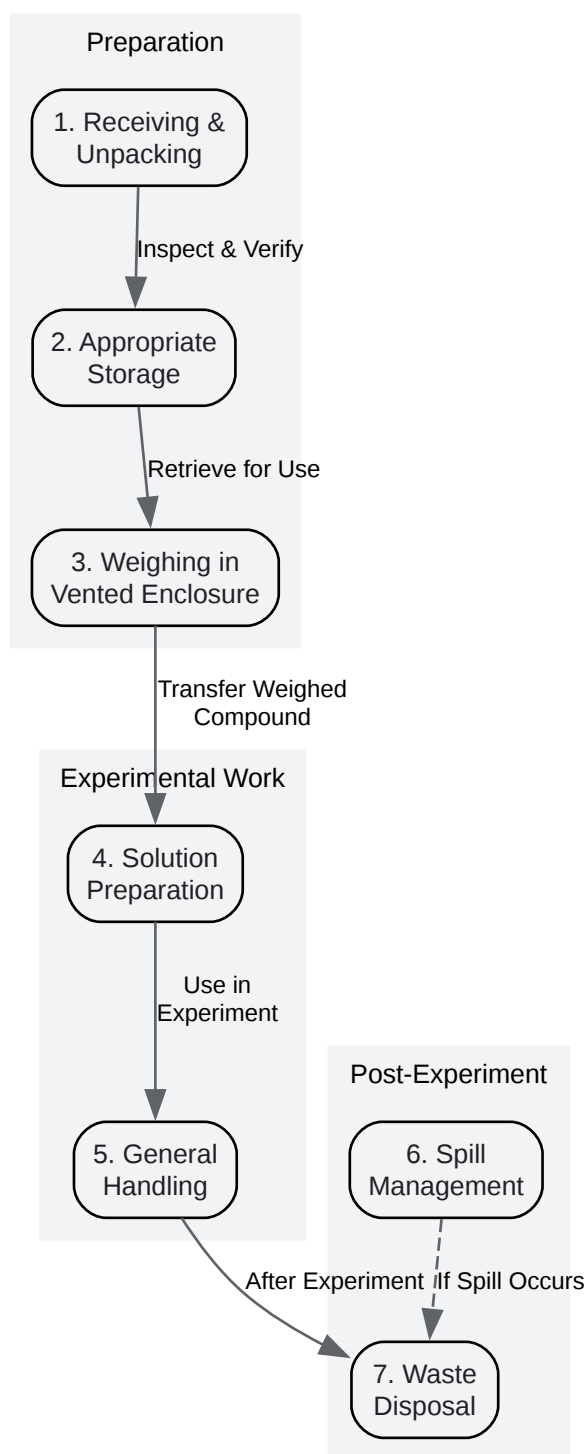
Experimental Protocol: Safe Handling Workflow

This protocol details the procedural steps for the safe handling of **Luteolin-3',7-di-O-glucoside** from receipt to disposal.

- Receiving and Inspection:
 - Upon receipt, inspect the container for any damage or leaks.
 - Verify that the product name and CAS number (52187-80-1) on the label match the order.
[\[1\]](#)[\[2\]](#)
 - Wear appropriate PPE (lab coat, gloves, safety glasses) during unpacking.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)
 - Protect from direct sunlight.[\[2\]](#)
 - Recommended storage temperature for the powder is -20°C.[\[2\]](#)
- Preparation for Use (Weighing):
 - Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure to control dust.[\[1\]](#)
 - Use a dedicated spatula and weighing paper.
 - Clean the balance and surrounding area with a damp cloth after weighing to remove any residual powder.
- Solution Preparation:
 - Conduct all solution preparations in a chemical fume hood.[\[2\]](#)
 - Add the weighed **Luteolin-3',7-di-O-glucoside** to the solvent slowly to avoid splashing.
 - Ensure the container is securely capped before mixing or vortexing.

- Handling of Solutions:
 - Always wear the minimum required PPE when handling solutions.
 - Avoid contact with skin and eyes.
 - Do not pipette by mouth.
- Accidental Spills:
 - For solid spills, gently sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.^[1]
 - For liquid spills, absorb with an inert material (e.g., sand, diatomite) and place in a sealed container for disposal.^{[2][4]}
 - Ventilate the area of the spill.
 - Clean the spill area thoroughly with soap and water.^[1]

Workflow for Safe Handling of Luteolin-3',7-di-O-glucoside



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Caption: Workflow for the safe handling of **Luteolin-3',7-di-O-glucoside**.

Disposal Plan

- **Chemical Waste:** Dispose of unused **Luteolin-3',7-di-O-glucoside** and any contaminated materials (e.g., gloves, weighing paper, absorbent materials) as non-hazardous chemical waste in appropriately labeled containers.^[1] Follow all local, state, and federal regulations for chemical waste disposal.
- **Contaminated Labware:** Decontaminate glassware by washing thoroughly with soap and water. Disposable labware should be placed in the appropriate chemical waste stream.
- **Environmental Precautions:** Prevent the substance from entering drains, surface water, or groundwater.^{[1][4]}

First Aid Measures

In the event of exposure, follow these first aid measures.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention if symptoms persist. ^{[1][2]}
Skin Contact	Remove contaminated clothing. Wash the affected area thoroughly with soap and water. ^{[1][2]}
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists. ^{[1][2]}
Ingestion	Rinse mouth with water. Do NOT induce vomiting unless directed by medical personnel. Seek medical attention if you feel unwell. ^{[1][2]}

By adhering to these safety protocols, researchers can minimize risks and ensure a safe laboratory environment when working with **Luteolin-3',7-di-O-glucoside**.

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